

13C NMR Spectral Data for Spiro[2.3]hexane Ring Systems

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Compound of Interest

Compound Name: 2-(Spiro[2.3]hexan-4-yl)acetic acid

CAS No.: 2091582-03-3

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Executive Summary: The Spiro[2.3]hexane Scaffold in Drug Discovery

Spiro[2.3]hexane represents a unique structural motif in medicinal chemistry, offering a rigid, sp³-rich scaffold that serves as a bioisostere for gem-dimethyl groups or carbonyls. Its incorporation into drug candidates improves metabolic stability and alters lipophilicity vectors. However, characterizing this strained system requires a nuanced understanding of ¹³C NMR spectroscopy, particularly the effects of ring strain and magnetic anisotropy on chemical shifts.

This guide objectively compares the ¹³C NMR profile of spiro[2.3]hexane with its homologues—spiro[2.4]heptane and spiro[3.3]heptane—to provide a definitive reference for structural validation.

Technical Deep Dive: ^{13}C NMR Spectral Characteristics

The ^{13}C NMR spectrum of spiro[2.3]hexane is governed by two competing physical phenomena:

- **Ring Strain (Deshielding):** The bond angle distortion at the spiro carbon (C1) typically induces a downfield shift.
- **Cyclopropane Anisotropy (Shielding):** The ring current of the cyclopropane moiety exerts a strong shielding effect on its own carbons, often pushing them to very high fields (low ppm), sometimes even upfield of TMS (0 ppm) in substituted derivatives.

Comparative Spectral Data Analysis[1][2][3]

The following table synthesizes experimental data for the parent hydrocarbons and key derivatives. Note that for the spiro[2.3]hexane system, data is often derived from functionalized intermediates (e.g., nitriles or ketones) commonly encountered in synthesis.

Table 1: Comparative ^{13}C NMR Chemical Shifts (ppm in CDCl_3)

Carbon Position	Spiro[2.3]hexane (Derivative*)	Spiro[2.4]heptane [1]	Spiro[3.3]heptane [2]	Diagnostic Trend
C1 (Spiro)	22.0 – 26.0	22.5	38.0 – 42.0	The spiro carbon in [2.3] and [2.4] is significantly shielded by the cyclopropane ring compared to the [3.3] system.
C_cyclopropyl (CH ₂)	7.0 – 12.0	10.5	N/A	High-field signal is the "fingerprint" of the spiro[2.n] class.
C_cyclobutyl (CH ₂)	26.0 – 30.0	N/A	30.0 – 35.0	Cyclobutane methylenes are distinct from cyclopentyl carbons.
C_cyclopentyl (CH ₂)	N/A	25.0 – 35.0	N/A	Broader range due to conformational flexibility in the 5-membered ring.

*Data for Spiro[2.3]hexane based on 5-cyano-spiro[2.3]hexane and related 1-substituted derivatives. Unsubstituted parent hydrocarbons are volatile and rarely isolated in drug discovery contexts.

Key Diagnostic Features[3][4][5][6][7]

- The "Upfield" Cyclopropyl Signal: In spiro[2.3]hexane, the cyclopropyl methylene carbons (C4/C5) consistently appear in the 7–12 ppm range. This is a definitive marker distinguishing

it from spiro[3.3]heptane, where all methylene signals typically reside above 30 ppm.

- **Spiro Carbon Shielding:** The C1 spiro carbon resonates at ~24 ppm. This is remarkably upfield compared to a standard quaternary carbon (usually >35 ppm). This shielding is a direct consequence of the cyclopropyl group's magnetic anisotropy.

Experimental Protocol: Handling Volatile Spirocycles

Accurate NMR acquisition for small, strained spirocycles requires specific protocols to prevent sample loss (volatility) and ensure signal resolution.

Protocol: Low-Temperature Acquisition for Volatile Scaffolds

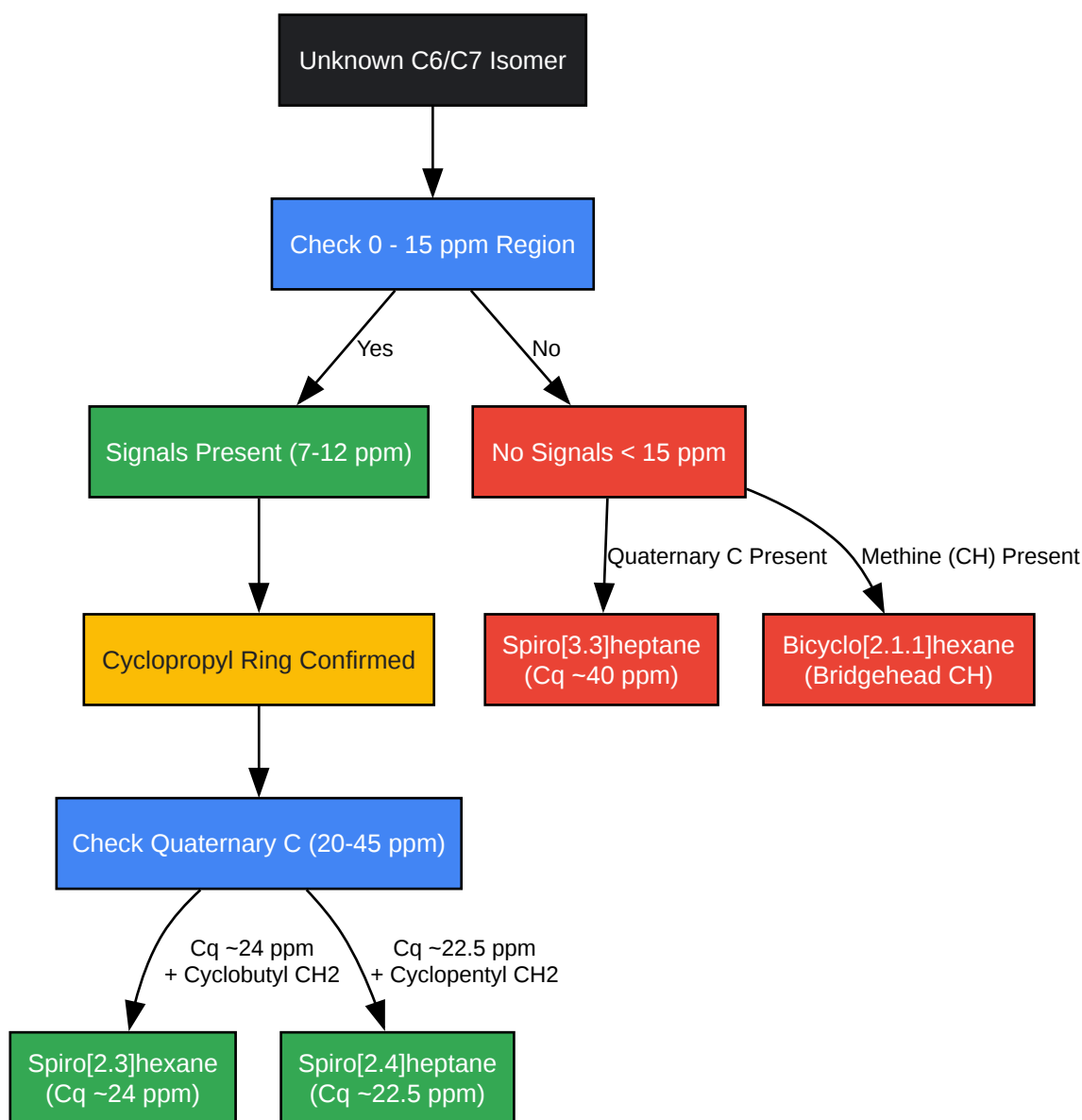
Objective: Obtain high-resolution ^{13}C NMR data for spiro[2.3]hexane intermediates without evaporative loss.

- **Sample Preparation:**
 - Dissolve 10-20 mg of analyte in 0.6 mL of CDCl_3 (Chloroform-d).
 - **Crucial Step:** Add 0.05% v/v TMS (Tetramethylsilane) as an internal reference. Do not rely on the solvent residual peak alone for strained systems where precise chemical shift comparisons are necessary.
 - Use a high-precision NMR tube (5 mm, Wilmad 528-PP or equivalent) to minimize shimming errors.
- **Instrument Parameters (Self-Validating):**
 - **Temperature:** Set probe temperature to 283 K (10°C). Reasoning: Reduces vapor pressure of the volatile spiro-hydrocarbon while maintaining solubility.
 - **Pulse Sequence:** zgpg30 (Power-gated decoupling).

- Relaxation Delay (D1): Set to 3.0 - 5.0 seconds. Reasoning: Quaternary spiro carbons have long T1 relaxation times. A short D1 will suppress the diagnostic C1 signal.
- Scans (NS): Minimum 1024 scans for adequate signal-to-noise ratio on the quaternary carbon.
- Data Processing:
 - Apply an exponential line broadening (LB) of 1.0 Hz.
 - Reference the TMS peak to exactly 0.00 ppm.

Structural Elucidation Workflow

The following diagram illustrates the logic flow for distinguishing spiro[2.3]hexane from its isomers (e.g., bicyclo[2.1.1]hexane) using ^{13}C NMR data.



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Caption: Decision tree for identifying spiro[2.3]hexane scaffolds based on ^{13}C NMR chemical shift regions.

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